

Advanced Chiral Resolution and Supramolecular Assembly Utilizing (+)-Di-4-Anisoyl-D-tartaric Acid

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Compound of Interest

Compound Name: (+)-Di-4-Anisoyl-D-tartaric acid

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Executive Summary

The separation of enantiomers from racemic mixtures remains a critical bottleneck in the development of active pharmaceutical ingredients (APIs). While native tartaric acid is a classical resolving agent, it frequently fails to resolve bulky, lipophilic, or weakly basic amines due to mismatched solubility profiles and insufficient intermolecular interactions. **(+)-Di-4-Anisoyl-D-tartaric acid** (D-DATA)—synthesized via the O-acylation of D-tartaric acid with 4-methoxybenzoyl chloride—overcomes these limitations. By acting as an advanced chiral Brønsted acid, D-DATA provides a rigid, electron-rich supramolecular framework capable of highly selective enantio-differentiation[1].

This technical guide explores the mechanistic causality, structural profiling, and field-validated protocols for utilizing D-DATA in classical chiral resolution under thermodynamic equilibrium.

Physicochemical Profiling & Structural Causality

To understand why D-DATA succeeds where standard resolving agents fail, we must analyze its structural modifications. The addition of the 4-methoxybenzoyl (anisoyl) appendages

fundamentally alters the molecule's steric and electronic profile:

- **Enhanced Lipophilicity:** The aromatic rings increase the solubility of the resolving agent in organic solvents (e.g., THF, toluene), allowing for a broader range of solvent screening[2].
- **Stacking & Dipole Interactions:** The electron-donating methoxy groups enrich the electron density of the aromatic rings, enabling strong stacking with aromatic target amines[1].
- **Hydrogen Bonding Networks:** The ester carbonyls and methoxy oxygens serve as additional hydrogen-bond acceptors, facilitating complex lattice formations[1].

Quantitative Physicochemical Data

The following table summarizes the core physicochemical parameters of D-DATA necessary for process calculation and safety assessments[3],[4],[5].

Parameter	Value / Description
Chemical Name	(+)-Di-p-anisoyl-D-tartaric acid; (2S,3S)-2,3-Bis[(4-methoxybenzoyl)oxy]succinic acid
CAS Registry Number	191605-10-4
Molecular Formula	C ₂₀ H ₁₈ O ₁₀
Molecular Weight	418.35 g/mol
Melting Point	186 °C – 195 °C (Decomposes ~176 °C)
Specific Rotation	+163° (c=1, EtOH)
pKa (Predicted)	1.48 ± 0.25
Solubility	Soluble in Methanol, Ethanol, THF; Insoluble in non-polar alkanes

Mechanistic Principles of Chiral Recognition

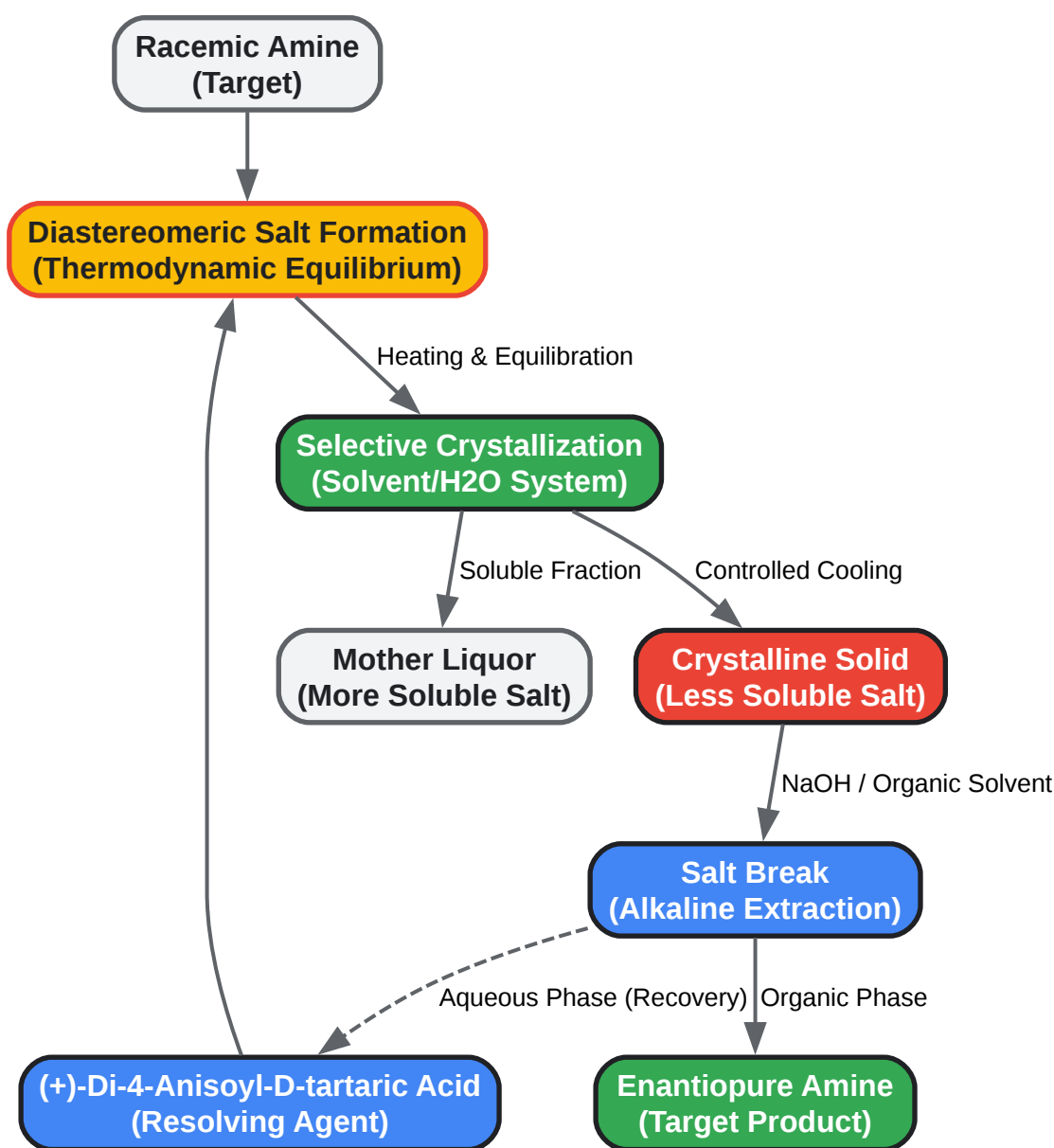
The resolution of racemic amines using D-DATA is governed by thermodynamic equilibrium rather than kinetic precipitation. The success of the resolution depends on the differential solubility of the resulting diastereomeric salts.

X-ray crystallographic studies reveal the causality behind this differential solubility: the highly soluble diastereomeric salt typically forms a columnar supramolecular structure, whereas the less soluble (target) salt forms a dense, multilayered sandwich structure driven by enantio-differentiation self-assembly[1].

The Critical Role of Water: In many successful resolutions (such as the resolution of diphenyl-substituted N-methyl-piperazines), the highest resolution efficiency is achieved when a diastereomeric hemisalt tetrahydrate is formed[2]. Water molecules act as structural bridges, forming strong

hydrogen bonds between the carboxylic units of D-DATA and the amine, locking the preferred enantiomer into a rigid crystal lattice[1].

Workflow Visualization



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Workflow of thermodynamic chiral resolution using **(+)-Di-4-Anisoyl-D-tartaric acid**.

Self-Validating Experimental Protocol: Resolution of a Racemic Amine

As a Senior Application Scientist, I mandate that any resolution protocol must be self-validating. The following procedure utilizes sub-stoichiometric resolving agent quantities to push the

thermodynamic equilibrium toward the least soluble salt, maximizing both yield and enantiomeric excess (ee)[2].

Phase 1: Diastereomeric Salt Formation

- **Dissolution:** Suspend the racemic amine (1.00 molar equivalent) in a carefully selected solvent system (e.g., THF/H₂O at an 80/20 v/v ratio). Causality: The inclusion of 20% water provides the necessary molecules for hemisalt tetrahydrate formation, which is critical for lattice stabilization.
- **Agent Addition:** Add D-DATA (0.35 to 0.50 molar equivalents). Causality: Using a sub-stoichiometric amount (0.35 eq) ensures that D-DATA only pairs with the preferred enantiomer, leaving the undesired enantiomer free in solution, thereby drastically increasing the diastereomeric excess (de) of the precipitate[2].
- **Equilibration:** Heat the mixture to reflux (approx. 65–70 °C for THF systems) until a homogenous solution is achieved. Hold for 30 minutes to ensure complete thermodynamic equilibration.

Phase 2: Controlled Crystallization

- **Nucleation:** Cool the reactor linearly to 20 °C over 4–6 hours. Causality: Rapid cooling leads to kinetic trapping of the undesired diastereomer (co-precipitation). A slow, linear cooling ramp ensures thermodynamic control and high crystal purity.
- **Isolation:** Filter the resulting crystalline solid under vacuum. Wash the filter cake with a minimal volume of cold solvent (e.g., cold THF).

Phase 3: In-Process Validation & Salt Break

- **Validation Check:** Take a 10 mg aliquot of the solid, suspend in 1 mL of Dichloromethane (DCM), and wash with 1 mL of 1M NaOH. Analyze the organic layer via Chiral HPLC. If the optical purity is <98% ee, perform a single recrystallization in n-heptane/ethanol before proceeding[2].
- **Salt Break:** Suspend the bulk crystalline salt in a biphasic mixture of DCM and 2M NaOH (aqueous). Stir vigorously for 30 minutes.

- Phase Separation: Extract the organic (DCM) layer, dry over anhydrous Na₂SO₄, and concentrate under vacuum to yield the enantiopure amine.
- Resolving Agent Recovery (Mass Balance Validation): Acidify the aqueous layer to pH 1 using 6M HCl. D-DATA will precipitate as a white solid. Filter, dry, and weigh. Causality: Recovering >90% of the resolving agent validates the mass balance of the reaction and significantly improves process economics at scale.

Quantitative Data Presentation: Rational Screening Optimization

The efficiency of D-DATA is highly sensitive to solvent composition and stoichiometry. The following table summarizes the optimization landscape for a typical diphenyl-substituted N-methyl-piperazine resolution, demonstrating how rational screening dictates process success^[2].

Solvent System (v/v)	D-DATA (Equivalent s)	Solid State Form	Yield (%)	de (%)	Resolution Efficiency (E)*
THF (100%)	0.50	Anhydrous Salt	42	55	23.1%
THF / H ₂ O (90/10)	0.50	Hydrated Salt	40	65	26.0%
THF / H ₂ O (80/20)	0.35	Hemisalt Tetrahydrate	37	85	31.4%
Methanol (100%)	0.50	N/A (Highly Soluble)	0	-	0.0%

*Resolution Efficiency (E) = Yield × de. The theoretical maximum for a classical resolution is 50%. Achieving 31.4% in a single pass is considered highly efficient for scale-up operations.

Conclusion

(+)-Di-4-Anisoyl-D-tartaric acid (D-DATA) is a highly specialized, structurally rigid resolving agent that excels where traditional tartaric acid fails. By leveraging its unique capacity for

stacking and its reliance on water-bridged supramolecular assembly, process chemists can achieve exceptional enantiomeric purity. The implementation of sub-stoichiometric rational screening, combined with self-validating recovery protocols, ensures that D-DATA remains a cornerstone reagent in modern asymmetric synthesis and API development.

References

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- **(+)-Di-4-Anisoyl-D-tartaric acid** | C₂₀H₁₈O₁₀ | CID 70241393 Source: PubChem - NIH URL:[[Link](#)]

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